

# Aminomethanesulfonic Acid: A Technical Guide for Researchers

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## Compound of Interest

Compound Name: *Aminomethanesulfonic acid*

Cat. No.: *B080838*

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## Introduction

**Aminomethanesulfonic acid**, a structurally simple organosulfur compound, serves as a versatile tool in various scientific disciplines. Its unique combination of an amino group and a sulfonic acid moiety imparts properties that are highly valuable in biochemical, pharmaceutical, and analytical research. This technical guide provides an in-depth overview of the core physicochemical properties, experimental protocols, and relevant biological context for **aminomethanesulfonic acid**, tailored for researchers, scientists, and professionals in drug development.

## Physicochemical Properties

A summary of the key quantitative data for **aminomethanesulfonic acid** is presented below.

Property	Value	Reference
Molecular Formula	CH <sub>5</sub> NO <sub>3</sub> S	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Molecular Weight	111.12 g/mol	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[4]</a>
CAS Registry Number	13881-91-9	<a href="#">[1]</a> <a href="#">[4]</a> <a href="#">[5]</a>
IUPAC Name	aminomethanesulfonic acid	<a href="#">[2]</a>
Melting Point	184 °C (decomposes)	<a href="#">[6]</a>
Water Solubility	17 g/L (at 17 °C)	<a href="#">[6]</a>

## Experimental Protocols

Detailed methodologies for the synthesis and analysis of **aminomethanesulfonic acid** are crucial for its effective application in research.

### Synthesis of Aminomethanesulfonic Acid

A common laboratory-scale synthesis of **aminomethanesulfonic acid** can be achieved through a one-step process.<sup>[7]</sup> The following protocol outlines a general procedure.

Materials:

- Formaldehyde
- Sodium bisulfite
- Ammonia solution
- Hydrochloric acid
- Ethanol
- Reaction vessel with stirring and temperature control
- Filtration apparatus

Procedure:

- In a well-ventilated fume hood, prepare a solution of sodium bisulfite in water within the reaction vessel.
- Cool the solution in an ice bath and slowly add formaldehyde while stirring continuously.
- To the resulting solution, add a concentrated ammonia solution dropwise, maintaining the temperature below 10 °C.
- After the addition is complete, allow the reaction mixture to stir at room temperature for several hours.

- Acidify the mixture with concentrated hydrochloric acid to precipitate the **aminomethanesulfonic acid**.
- Collect the crude product by filtration and wash with cold ethanol.
- Recrystallize the product from hot water to obtain purified **aminomethanesulfonic acid**.

## Analysis by Ion Chromatography

The purity and concentration of **aminomethanesulfonic acid** can be determined using ion chromatography.[8] The following is a general protocol that can be adapted for specific instrumentation.

Equipment and Reagents:

- Ion chromatography system with a conductivity detector
- Anion-exchange column suitable for organic acid analysis
- Eluent (e.g., sodium hydroxide or sodium carbonate/bicarbonate buffer)
- **Aminomethanesulfonic acid** standard
- Deionized water
- Sample preparation vials and filters

Procedure:

- **Standard Preparation:** Prepare a stock solution of **aminomethanesulfonic acid** of a known concentration in deionized water. Create a series of calibration standards by diluting the stock solution.
- **Sample Preparation:** Dissolve the **aminomethanesulfonic acid** sample in deionized water to a concentration within the calibration range. Filter the sample through a 0.45 µm filter.
- **Chromatographic Conditions:** Set up the ion chromatography system with the appropriate column and eluent conditions. Equilibrate the system until a stable baseline is achieved.

- Analysis: Inject the prepared standards and samples onto the column.
- Data Processing: Integrate the peak corresponding to **aminomethanesulfonic acid** and construct a calibration curve from the standard injections. Determine the concentration of **aminomethanesulfonic acid** in the sample by comparing its peak area to the calibration curve.

## Logical Workflow for Synthesis and Purification

The following diagram illustrates a typical workflow for the synthesis and subsequent purification of **aminomethanesulfonic acid**.



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Caption: A flowchart illustrating the key stages in the synthesis and purification of **aminomethanesulfonic acid**.

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## References

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